

Application Notes and Protocols for Long-Term GSK503 Treatment in Cell Culture

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Compound of Interest

Compound Name: GSK503

Cat. No.: B15586943

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These application notes provide a comprehensive guide for conducting long-term cell culture studies with **GSK503**, a potent and specific inhibitor of the EZH2 methyltransferase. The provided protocols and data are intended to assist in the design and execution of experiments to evaluate the long-term effects of **GSK503** on cancer cells.

Introduction

GSK503 is a small molecule inhibitor that targets the catalytic activity of the Enhancer of Zeste Homolog 2 (EZH2), a key component of the Polycomb Repressive Complex 2 (PRC2). EZH2 is a histone methyltransferase that specifically catalyzes the trimethylation of histone H3 at lysine 27 (H3K27me3), a repressive epigenetic mark. Dysregulation of EZH2 activity is implicated in the pathogenesis of various cancers, making it a compelling target for therapeutic intervention. Long-term treatment with **GSK503** can lead to a sustained reduction in global H3K27me3 levels, resulting in the derepression of tumor suppressor genes and subsequent inhibition of cancer cell proliferation, survival, and migration.

Data Presentation

Quantitative Effects of GSK503 Treatment

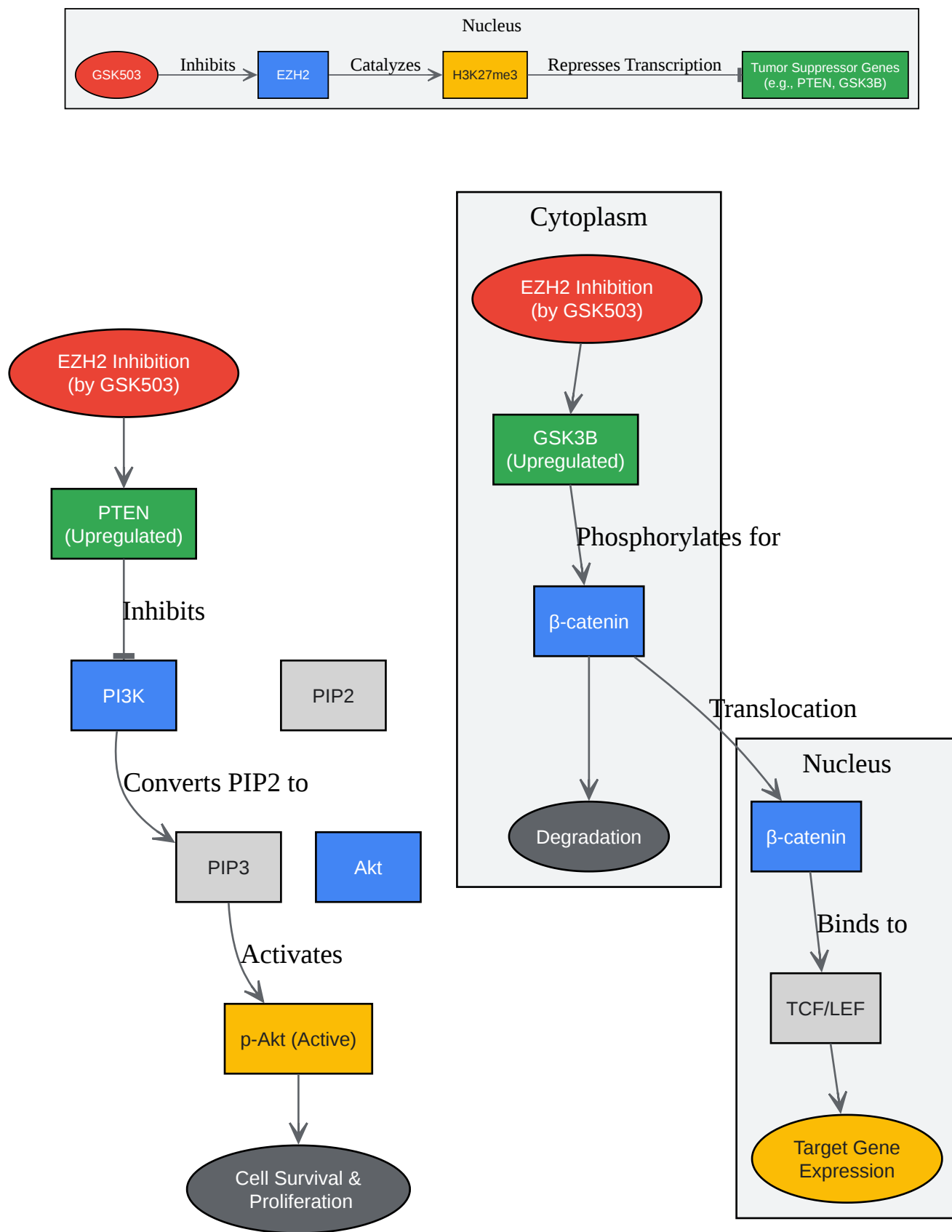
The following table summarizes the quantitative data regarding the efficacy of **GSK503** and its close analog, GSK343, in various cancer cell lines.

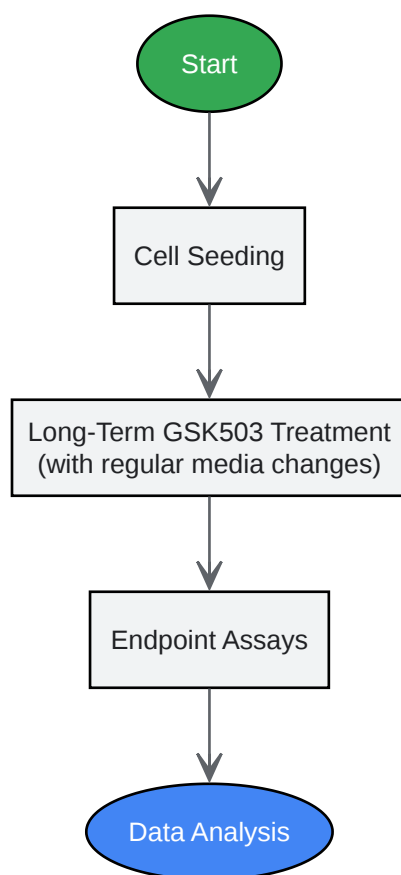
Compound	Cell Line	Cancer Type	IC50 (μM)	Treatment Duration	Effect on H3K27me3	Reference
GSK503	Diffuse Large B-cell Lymphoma (DLBCL) cells	Lymphoma	Not specified	Not specified	Reduces cellular H3K27me3 levels	
GSK343	CAL27	Oral Squamous Cell Carcinoma	1.13	24 hours	Significantly reduced	[1]
GSK343	HSC-2	Oral Squamous Cell Carcinoma	1.09	24 hours	Not specified	[1]
GSK343	HSC-3	Oral Squamous Cell Carcinoma	1.19	24 hours	Not specified	[1]
GSK503	Mouse-derived organoids (MDOs)	Colorectal Cancer	~1 (for H3K27me3 reduction)	Not specified	Dose-dependent reduction	[2]

Signaling Pathways Modulated by GSK503

Long-term treatment with **GSK503**, through its inhibition of EZH2, can modulate key signaling pathways involved in cancer progression, including the PI3K/Akt and Wnt/β-catenin pathways.

EZH2 Inhibition and Downstream Signaling





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References

- 1. researchgate.net [researchgate.net]
- 2. JCI Insight - Inhibition of histone methyltransferase EZH2 for immune interception of colorectal cancer in Lynch syndrome [insight.jci.org]
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